

1-Chloro-2-methylpropene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2-methylpropene

Cat. No.: B051992

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Technical Data for 1-Chloro-2-methylpropene

This document provides the fundamental molecular data for **1-Chloro-2-methylpropene**, a compound relevant in various organic syntheses. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Core Molecular Information

1-Chloro-2-methylpropene, also known by synonyms such as Isocrotyl chloride and β,β -Dimethylvinyl chloride, is a halogenated alkene.^{[1][2][3]} Its fundamental properties, including molecular formula and weight, are crucial for stoichiometric calculations and analytical characterization in experimental settings.

The accepted molecular formula for **1-Chloro-2-methylpropene** is C4H7Cl.^{[1][2][3][4][5]} Based on this formula, the molecular weight is calculated to be 90.55 g/mol .^{[1][2][3][4][5]}

Data Summary

The essential molecular details are summarized in the table below for quick reference.

Identifier	Value
Molecular Formula	C4H7Cl[1][2][3][4][5]
Molecular Weight	90.55 g/mol [1][2][5]
IUPAC Name	1-chloro-2-methylprop-1-ene[1]
CAS Registry Number	513-37-1[2][3]
Line Formula	(CH ₃) ₂ C=CHCl[2]

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References

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- To cite this document: BenchChem. [1-Chloro-2-methylpropene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b051992#1-chloro-2-methylpropene-molecular-weight-and-formula>

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